

# Basic Yellow 28 acetate molecular weight and formula.

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## Compound of Interest

Compound Name: Basic Yellow 28 acetate

Cat. No.: B15466760

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## Technical Guide: Basic Yellow 28 Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and synthesis of **Basic Yellow 28 acetate**, a cationic dye with applications in various scientific fields.

## Core Compound Identification and Properties

Basic Yellow 28 is a cationic dye belonging to the azomethine class.<sup>[1]</sup> While it is commonly available as a salt with a methyl sulfate counter-ion, this guide focuses on the acetate form. The cationic nature of the dye is fundamental to its utility, enabling strong interactions with anionic substrates.

## Quantitative Data Summary

The key quantitative data for **Basic Yellow 28 acetate** and its more common methyl sulfate counterpart are summarized in the table below for easy comparison.

Property	Basic Yellow 28 Acetate	Basic Yellow 28 (Methyl Sulfate)
Molecular Formula	C <sub>22</sub> H <sub>27</sub> N <sub>3</sub> O <sub>3</sub>	C <sub>21</sub> H <sub>27</sub> N <sub>3</sub> O <sub>5</sub> S[1][2][3][4]
Molecular Weight	381.48 g/mol	433.52 g/mol [1][2][3][4]
CAS Number	58798-47-3	54060-92-3[1][2][5]
Cationic Moiety	C <sub>20</sub> H <sub>24</sub> N <sub>3</sub> O <sup>+</sup>	C <sub>20</sub> H <sub>24</sub> N <sub>3</sub> O <sup>+</sup> [5]
Anionic Counter-ion	C <sub>2</sub> H <sub>3</sub> O <sub>2</sub> <sup>-</sup> (Acetate)	CH <sub>3</sub> O <sub>4</sub> S <sup>-</sup> (Methyl Sulfate)[5]

## Experimental Protocols

### Synthesis of the Basic Yellow 28 Cation

The synthesis of the Basic Yellow 28 cation is a multi-step process that involves diazotization, coupling, and methylation.[1][2][3][6]

#### 1. Diazotization of p-Anisidine:

- p-Anisidine is treated with nitrous acid in an acidic medium. This reaction converts the primary aromatic amine group of p-Anisidine into a diazonium salt.

#### 2. Coupling Reaction:

- The resulting diazonium salt is then coupled with Fischer's base (1,3,3-trimethyl-2-methyleneindoline).

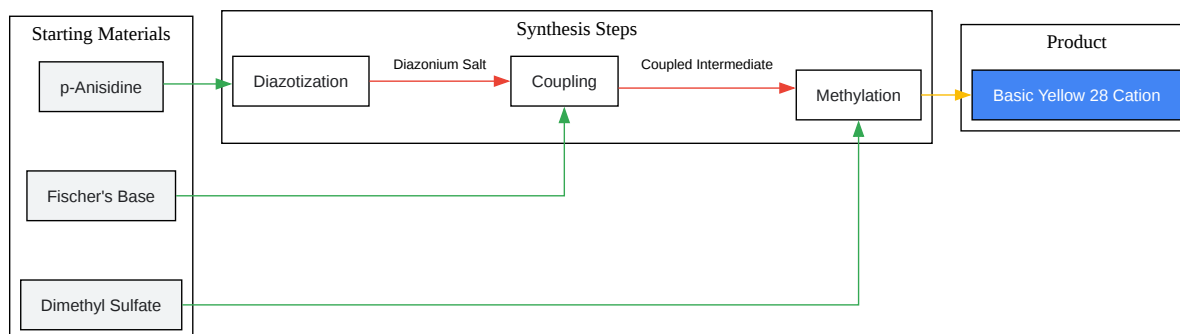
#### 3. Methylation:

- The coupled product is subsequently methylated using a methylating agent such as dimethyl sulfate. This step introduces a methyl group and results in the final cationic structure of Basic Yellow 28.

To obtain **Basic Yellow 28 acetate**, an ion exchange step would be performed on the methyl sulfate salt, or the synthesis would be adapted to use an acetate salt in the final steps.

## Visualized Experimental Workflow

The following diagram illustrates the general synthesis workflow for the Basic Yellow 28 cation.



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